Safeguarding Research: Proper Disposal Procedures for Mesendogen

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Compound of Interest

Compound Name: *Mesendogen*

Cat. No.: *B1676309*

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For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical information for the proper handling and disposal of **Mesendogen**, a novel small molecule inhibitor of TRPM6 used in mesoderm and definitive endoderm differentiation of human embryonic stem cells.[1][2] Adherence to these procedures is critical to ensure personnel safety and mitigate environmental impact.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Mesendogen** is provided below. This information is essential for understanding its behavior and potential hazards.

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Property	Value
Synonyms	N-({[2-Chloro-5-(trifluoromethyl) phenyl]amino}carbonothioyl)-4-isopropylbenzamide
Formula	C18H16ClF3N2OS
Molecular Weight	400.85 g/mol
CAS Number	864716-85-8

Source: DC Chemicals Safety Data Sheet[3]

Hazard Identification and Safety Precautions

Mesendogen presents specific health and environmental hazards that necessitate careful handling and the use of appropriate personal protective equipment (PPE).[3]

Hazard Statement	GHS Classification	Precautionary Measures
H302: Harmful if swallowed	Acute toxicity, Oral (Category 4)	Do not eat, drink, or smoke when using this product. Wash skin thoroughly after handling. If swallowed, call a POISON CENTER or doctor/physician if you feel unwell and rinse mouth.[3]
H410: Very toxic to aquatic life with long lasting effects	Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	Avoid release to the environment. Collect spillage. [3]

Recommended Personal Protective Equipment (PPE):[3]

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Protective gloves.

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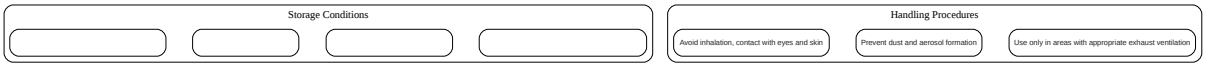
- Skin and Body Protection: Impervious clothing.
- Respiratory Protection: Suitable respirator.

Experimental Workflow: Handling and Storage

Proper handling and storage are paramount to maintaining the integrity of **Mesendogen** and ensuring a safe laboratory environment.



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Caption: **Mesendogen** Handling and Storage Workflow.

Accidental Release Measures

In the event of a spill or accidental release of **Mesendogen**, the following steps should be immediately initiated to contain the material and mitigate exposure.[3]

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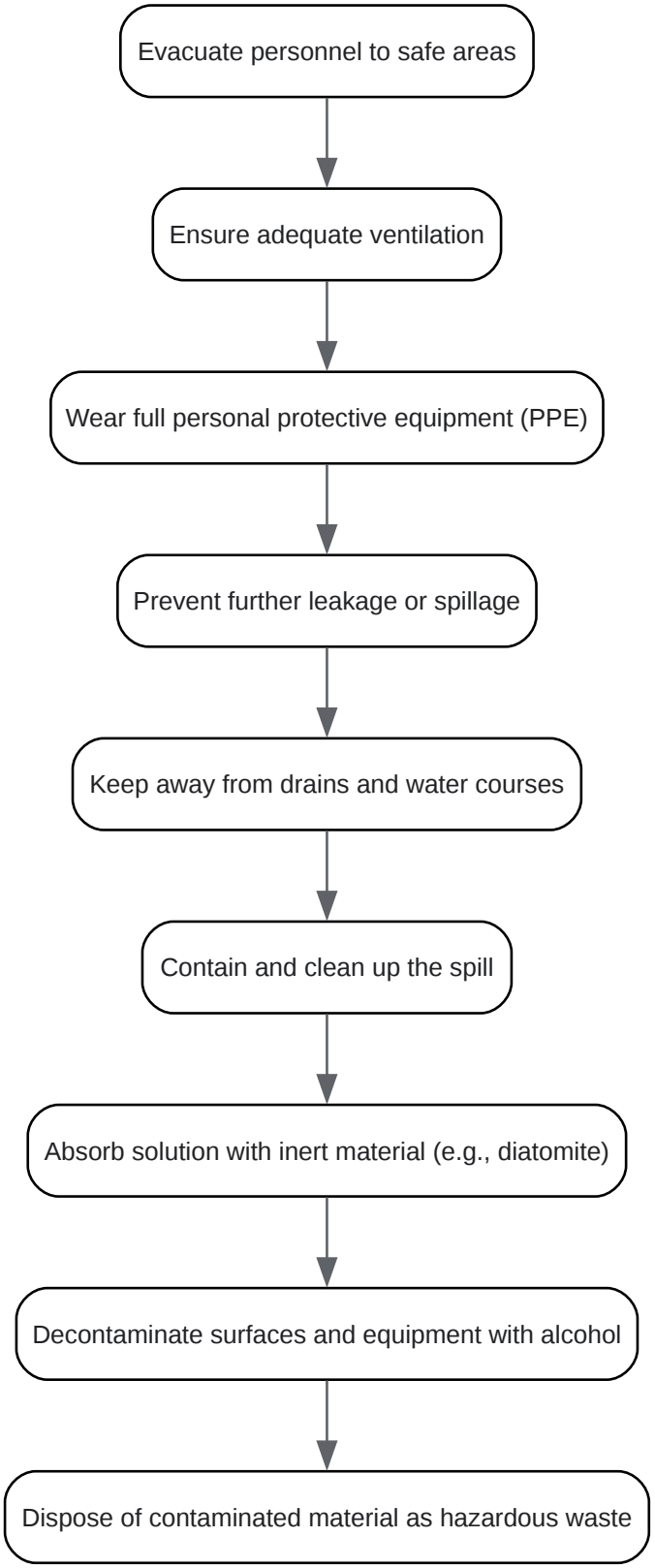

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Caption: Accidental Release Response Protocol.

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Proper Disposal Procedures

The final step in the lifecycle of **Mesendogen** in the laboratory is its proper disposal. Due to its toxicity to aquatic life, it is imperative that **Mesendogen** and its containers are disposed of as hazardous waste.

Step-by-Step Disposal Protocol:

- Waste Segregation:
  - Do not mix **Mesendogen** waste with non-hazardous laboratory trash.
  - Collect solid **Mesendogen** waste, such as contaminated consumables (e.g., pipette tips, tubes, gloves), in a designated and clearly labeled hazardous waste container.
  - Collect liquid waste containing **Mesendogen** in a separate, compatible, and clearly labeled hazardous waste container. Avoid mixing with incompatible chemicals, particularly strong acids/alkalis or strong oxidizing/reducing agents.[3]
- Container Labeling:
  - All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**Mesendogen**".
  - Ensure the label is legible and securely attached to the container.
- Waste Accumulation:
  - Store waste containers in a designated satellite accumulation area that is secure and away from general laboratory traffic.
  - Use secondary containment, such as a chemical-resistant tray, to prevent the spread of any potential leaks.
- Final Disposal:
  - Dispose of the contents and the container at an approved waste disposal plant.[3]

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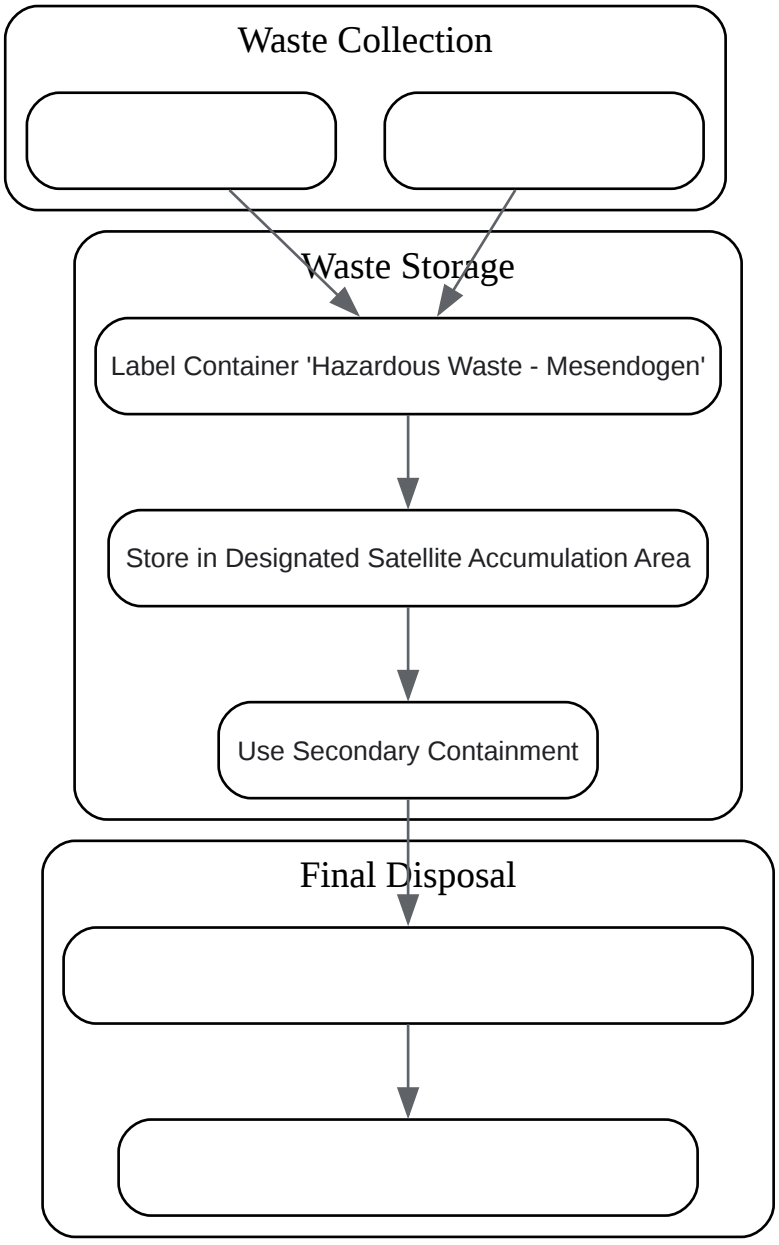
- Follow all institutional, local, state, and federal regulations for the disposal of hazardous chemical waste.[3]



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Caption: **Mesendogen** Disposal Workflow.

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References

- 1. Mesendogen, a novel inhibitor of TRPM6, promotes mesoderm and definitive endoderm differentiation of human embryonic stem cells through alteration of magnesium homeostasis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Mesendogen, a novel inhibitor of TRPM6, promotes mesoderm and definitive endoderm differentiation of human embryonic stem cells through alteration of magnesium homeostasis - PubMed [pubmed.ncbi.nlm.nih.gov]
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